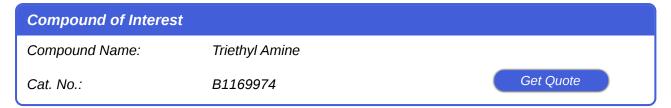


## physical properties of Triethyl Amine including boiling and melting points

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# Triethylamine: A Comprehensive Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Triethylamine (TEA), with the chemical formula N(CH<sub>2</sub>CH<sub>3</sub>)<sub>3</sub>, is a versatile tertiary amine widely employed in organic synthesis as a base and catalyst. Its utility in pharmaceutical and materials science necessitates a thorough understanding of its physical characteristics. This guide provides an in-depth overview of the core physical properties of triethylamine, detailed experimental protocols for their determination, and a summary of key data for easy reference.

## **Core Physical Properties**

Triethylamine is a colorless to pale yellow, volatile liquid at room temperature, characterized by a strong, fishy, or ammonia-like odor.[1][2] It is a flammable liquid that can form explosive mixtures with air.[1][2]

## **Summary of Physical Data**

The quantitative physical properties of triethylamine are summarized in the table below, providing a consolidated reference for laboratory applications.



Property	Value	Units	Conditions
Boiling Point	88.6 to 90	°C	at 101.325 kPa (1 atm)
Melting Point	-114.7 to -115	°C	
Density	0.726 - 0.728	g/mL	at 20-25 °C
Vapor Pressure	51.75 - 57	mmHg	at 20-25 °C
Solubility in Water	112.4	g/L	at 20 °C
Refractive Index	~1.401	at 20 °C (n20/D)	
Viscosity	~0.36	сР	at 25 °C
Molecular Weight	101.19	g/mol	

References for table values:[1][3][4][5][6][7][8][9][10][11]

## **Experimental Protocols for Property Determination**

Accurate determination of physical properties is critical for both the application and quality control of triethylamine. The following sections detail standardized and widely accepted methodologies.

## Boiling Point Determination (Adapted from OECD 103 / ASTM D1120)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6][8] This protocol describes the distillation method.

#### Apparatus:

- A round-bottom distillation flask (e.g., 100 mL).
- A heating mantle or oil bath.
- A condenser (Liebig or similar).



- A thermometer with appropriate range and precision (e.g., -10 to 110 °C).
- An adapter to hold the thermometer and connect the condenser to the flask.
- · A receiving flask.
- Boiling chips or a magnetic stirrer.
- Barometer.

#### Procedure:

- Place a measured volume of triethylamine (e.g., 30-50 mL) into the distillation flask along with a few boiling chips or a magnetic stir bar.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that its
  top is level with the bottom of the side-arm leading to the condenser.
- Begin circulating cooling water through the condenser.
- Gently heat the flask. Adjust the heating rate to achieve a slow, steady distillation rate (e.g.,
   1-2 drops per second from the condenser tip).
- Allow the temperature to stabilize. The constant temperature observed on the thermometer during the distillation of the liquid is the boiling point.[8]
- Record the ambient atmospheric pressure from a barometer. If the pressure deviates significantly from standard pressure (101.325 kPa), a pressure correction may be necessary.

## **Melting Point Determination (Capillary Method)**

Due to its very low melting point, determining the freezing point of triethylamine requires a cryostat or a specialized low-temperature bath. The principle is to cool the substance until it solidifies and then warm it slowly to observe the temperature at which it melts.

#### Apparatus:

A thin-walled capillary tube, sealed at one end.



- A low-temperature thermometer.
- A cooling bath capable of reaching below -120 °C (e.g., an ethanol/liquid nitrogen bath).
- A sample of pure triethylamine.
- A melting point apparatus with cooling capability or a Thiele tube suitable for low temperatures.

#### Procedure:

- Introduce a small amount of liquid triethylamine into the capillary tube.
- Flash-freeze the sample by dipping the capillary into liquid nitrogen, causing the triethylamine to solidify.
- Place the capillary tube into the melting point apparatus or attach it to the thermometer and place it in the cooling bath.
- The temperature of the bath is allowed to rise slowly (e.g., 1-2 °C per minute) as it warms towards room temperature.
- Observe the sample carefully. The temperature at which the last solid crystal disappears is recorded as the melting point.[12] Given the low temperature, care must be taken to prevent condensation or frosting that could obscure observation.

## **Density Determination (Pycnometer Method)**

Density is the mass per unit volume of a substance.[13][14] The pycnometer method is a highly accurate technique for determining the density of liquids.[13]

#### Apparatus:

- A pycnometer (a glass flask with a precise, known volume).
- An analytical balance (accurate to ±0.1 mg).
- A constant temperature water bath.



• The liquid sample (triethylamine).

#### Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m<sub>1</sub>).
- Fill the pycnometer with triethylamine, ensuring no air bubbles are trapped.
- Place the filled pycnometer in the constant temperature bath (e.g., 20.0 °C) until it reaches thermal equilibrium.
- Carefully adjust the volume of the liquid to the pycnometer's calibration mark.
- Remove the pycnometer from the bath, wipe it dry, and allow it to return to room temperature.
- Weigh the filled pycnometer accurately (m2).
- The mass of the triethylamine is (m2 m1).
- The density ( $\rho$ ) is calculated by dividing the mass of the liquid by the known volume of the pycnometer (V):  $\rho = (m_2 m_1) / V$ .

## **Purification Workflow**

For many applications in research and drug development, particularly in moisture-sensitive reactions, triethylamine must be purified and dried. The most common method is distillation from a suitable drying agent.[15]



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Workflow for the purification and drying of Triethylamine.

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- To cite this document: BenchChem. [physical properties of Triethyl Amine including boiling and melting points]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169974#physical-properties-of-triethyl-amine-including-boiling-and-melting-points]

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